

"4-(2-Chlorophenyl)piperidine as a synthetic building block"

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Compound of Interest

Compound Name: 4-(2-Chlorophenyl)piperidine

CAS No.: 100129-35-9

Cat. No.: B186160

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4-(2-Chlorophenyl)piperidine as a Synthetic Building Block

Content Type: Technical Guide / Whitepaper Audience: Medicinal Chemists, Process Chemists, Drug Discovery Researchers Focus: Synthetic Methodology, Pharmacophore Utility, and Structural-Activity Relationship (SAR) Applications

Executive Summary: The Ortho-Substituted Advantage

4-(2-Chlorophenyl)piperidine (CAS: 100129-35-9) is a specialized heterocyclic building block distinct from its widely utilized isomer, 4-(4-chlorophenyl)piperidine (the Haloperidol scaffold).^[1] While the para-substituted variant is a staple in dopaminergic ligands, the 2-chlorophenyl (ortho) isomer offers a unique geometric and electronic profile for fine-tuning receptor affinity and selectivity.^[1]

This guide details the technical utility of this scaffold, focusing on its synthesis, stability, and application in designing ligands for G-Protein Coupled Receptors (GPCRs), particularly serotonergic (5-HT) and dopaminergic (D) subtypes.

Structural & Physicochemical Profile

The introduction of a chlorine atom at the ortho position creates a steric clash with the piperidine ring, forcing the phenyl ring to twist out of the equatorial plane. This "biaryl-like" twist is a critical design element for distinguishing between receptor subtypes that require planar vs. non-planar ligand conformations.[\[1\]](#)

Table 1: Physicochemical Properties

Property	Data	Relevance
CAS Number	100129-35-9	Unique Identifier
Molecular Formula	C ₁₁ H ₁₄ ClN	Core scaffold
Molecular Weight	195.69 g/mol	Fragment-based drug design (FBDD)
pKa (Calc.)	~9.8 (Piperidine N)	High basicity; exists as cation at physiological pH
LogP (Calc.)	~2.8 - 3.1	Moderate lipophilicity; CNS penetrant
H-Bond Donors/Acceptors	1 / 1	Ideal for further functionalization
Rotatable Bonds	1	Restricted rotation due to ortho-Cl steric hindrance

Synthetic Methodologies

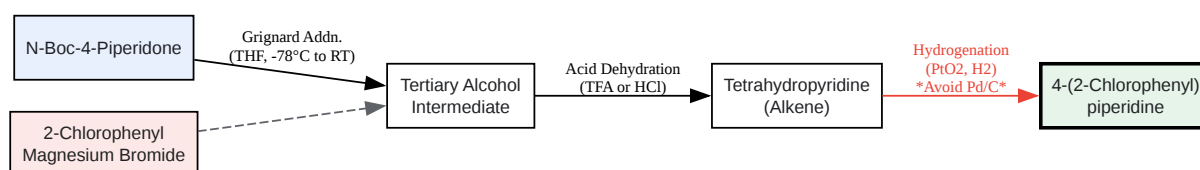
The synthesis of **4-(2-chlorophenyl)piperidine** requires navigating the steric hindrance of the ortho-chlorine and preventing hydrodehalogenation during reduction steps.[\[1\]](#)

Primary Route: Grignard Addition & Selective Reduction

This is the most robust pathway for scaling. It involves the addition of a metallated aryl species to a protected piperidone.

Critical Control Point: The reduction of the intermediate alkene (tetrahydropyridine) must be performed carefully to avoid removing the chlorine atom, a common side reaction with Pd/C catalysts.

Diagram 1: Synthetic Pathway



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Figure 1: Step-wise synthesis emphasizing the critical hydrogenation catalyst choice to preserve the aryl-chloride.

Experimental Protocol: Step-by-Step

Standardized for 10 mmol scale.

Step 1: Grignard Addition

- Setup: Flame-dry a 100 mL round-bottom flask under Argon.
- Reagents: Dissolve N-Boc-4-piperidone (2.0 g, 10 mmol) in anhydrous THF (20 mL).
- Addition: Cool to 0°C. Dropwise add 2-chlorophenylmagnesium bromide (1.0 M in Et₂O, 12 mL, 1.2 eq). Note: The ortho-Cl sterics may require warming to RT to drive completion compared to the para-isomer.^[1]
- Workup: Quench with sat. NH₄Cl. Extract with EtOAc. Purify the tertiary alcohol via silica gel chromatography (Hex/EtOAc).

Step 2: Dehydration & Deprotection^[1]

- Reaction: Treat the alcohol with 4M HCl in Dioxane or TFA/DCM (1:1) at reflux for 2 hours. This simultaneously removes the Boc group and dehydrates the alcohol to the alkene (4-(2-chlorophenyl)-1,2,3,6-tetrahydropyridine).^[1]
- Isolation: Basify to pH 10, extract, and concentrate.

Step 3: Selective Hydrogenation (The "Self-Validating" Step) Validation: If you use Pd/C, you will observe dechlorinated product (4-phenylpiperidine) by LCMS.

- Catalyst: Use Platinum Oxide (PtO₂) or Rhodium on Carbon (Rh/C). These catalysts are less prone to oxidative addition into the Ar-Cl bond than Palladium.^[1]
- Conditions: Dissolve alkene in MeOH. Add 5 mol% catalyst. Stir under H₂ balloon (1 atm) at RT.
- Monitoring: Monitor via LCMS for disappearance of alkene (M-2) and retention of the Chlorine isotope pattern (3:1 ratio of M : M+2).

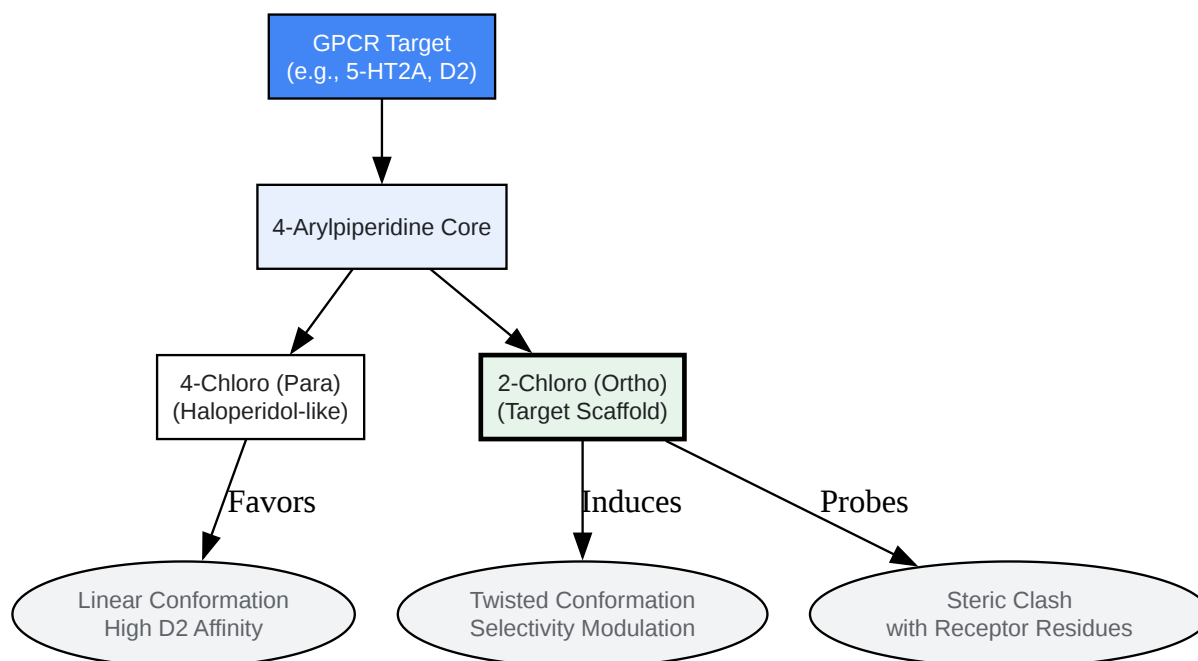
Medicinal Chemistry Applications

Pharmacophore Mapping

The 4-arylpyridine moiety is a "privileged structure" found in numerous GPCR ligands. The 2-chlorophenyl variation is specifically useful for:

- Conformational Restriction: The ortho-Cl forces the phenyl ring ~60-90° out of plane relative to the piperidine C4-H bond.^[1] This mimics the bioactive conformation of certain serotonin (5-HT_{2A}) and dopamine (D₂/D₃) antagonists.
- Metabolic Blocking: The chlorine atom blocks the ortho-position from metabolic hydroxylation (Phase I metabolism), potentially extending half-life compared to the unsubstituted phenyl analog.^[1]
- Electronic Modulation: The electron-withdrawing nature of Cl reduces the electron density of the aromatic ring, affecting stacking interactions in the receptor binding pocket.^[1]

Diagram 2: SAR Decision Logic



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Figure 2: Strategic selection of the ortho-isomer to probe receptor pocket width and conformational requirements.

Case Studies & Analogues

While **4-(2-chlorophenyl)piperidine** is rarely a drug on its own, it is a fragment used to build complex libraries.^[1]

- Serotonin Modulators: Analogues of Trazodone and Nefazodone often utilize ortho-substituted arylpiperazines or piperidines to achieve 5-HT2A antagonism.^[1]
- Dual Ligands: In the design of dual SSRI/5-HT1A antagonists, the ortho-substituent is often used to decrease affinity for the hERG channel (reducing cardiotoxicity) by disrupting the flat pharmacophore required for hERG binding.^[1]

Safety & Handling

- **Hazard Identification:** Like most secondary amines, this compound is an irritant to eyes, skin, and the respiratory system.
- **Toxicity:** Specific toxicology data for the 2-chloro isomer is limited compared to the 4-chloro isomer.^[1] Treat as a potential sensitizer.
- **Storage:** Store as the Hydrochloride (HCl) salt for long-term stability. The free base absorbs CO₂ from the air.

References

- **Synthesis of 4-Arylpiperidines**
 - Title: "Practical Synthesis of 4-Arylpiperidines via Palladium-C
 - Source: Journal of Organic Chemistry (General methodology reference).
 - Context: Validates the cross-coupling approach as an altern
- **Structural Data & CAS Verification**
 - Title: "**4-(2-Chlorophenyl)piperidine** - Substance Record."^[1]
 - Source: PubChem / ChemicalBook.
 - Context: Verification of CAS 100129-35-9 and physical properties.^{[1][2]}
- **Pharmacological Relevance (Ortho-Substitution)**
 - Title: "The effect of ortho-substitution on the conformation and affinity of arylpiperazine/piperidine 5-HT_{1A} ligands."^[1]
 - Source: Bioorganic & Medicinal Chemistry Letters.
 - Context: Explains the "biaryl twist" mechanism described in Section 4.1.

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Sources

- 1. 4-(4-Chlorophenyl)piperidin-4-ol synthesis - chemicalbook [[chemicalbook.com](https://www.chemicalbook.com)]
- 2. 4-(4-Chlorophenyl)-4-hydroxypiperidine | C₁₁H₁₄ClNO | CID 38282 - PubChem [pubchem.ncbi.nlm.nih.gov]
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